

Diisohexyl Phthalate: A Substance of Very High Concern Unsuitable for Polymer Plasticization

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Compound of Interest

Compound Name: Diisohexyl phthalate

Cat. No.: B3429066

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Application Note & Protocol Overview

Executive Summary

Diisohexyl phthalate (DIHP) is a phthalate ester that has been identified as a Substance of Very High Concern (SVHC) by European and UK regulatory bodies due to its reproductive toxicity.^{[1][2][3][4][5]} Contrary to the general application of many phthalates as plasticizers in polymers, DIHP is not utilized in the production of polyvinyl chloride (PVC) due to its high volatility. Its primary, albeit now highly restricted, uses have been in inks, paints, and sealants. This document serves to inform researchers, scientists, and drug development professionals about the regulatory status, toxicological profile, and the noted unsuitability of DIHP as a polymer plasticizer. While direct application protocols for DIHP in polymers are not available due to its non-use, this document provides generalized protocols for evaluating plasticizer performance, using other common phthalates as illustrative examples.

Regulatory Status and Safety Profile

DIHP is subject to stringent regulations due to its classification as a reproductive toxicant.

Regulatory Status:

- EU REACH: DIHP was added to the candidate list of Substances of Very High Concern (SVHC) for authorization on January 16, 2020, owing to its reproductive toxicity (Article 57c). Suppliers of articles containing DIHP at a concentration above 0.1% (w/w) have

communication obligations. Notably, DIHP has not been produced in Europe since 2010, and significant importation is unlikely.

- **UK REACH:** Following Brexit, DIHP was included in the UK candidate list on January 1, 2021. The UK's Health and Safety Executive (HSE) has recommended its inclusion in the UK REACH Authorization List (Annex 14) to prevent its use as a substitute for other regulated phthalates.

Toxicological Profile:

- **Classification:** DIHP is classified under the GB Mandatory Classification and Labelling (MCL) list as toxic for reproduction, category 1B, with the hazard statement H360F ("May damage fertility").
- **Mechanism of Action:** Like other hazardous phthalates such as DEHP, DBP, and BBP, DIHP is an endocrine disruptor. Phthalate esters are known to decrease fetal testis testosterone production and interfere with the expression of steroidogenic genes. In vitro studies have suggested that DIHP exhibits androgen receptor-antagonistic activities.
- **Health Effects:** The primary concern with DIHP is its potential to cause adverse reproductive and developmental effects. While no specific data on acute toxicity for DIHP is available, it is expected to have low acute oral and dermal toxicity, similar to other phthalates. It is not expected to be a skin or eye irritant.

Application in Polymers: Unsuitability and Lack of Use

Authoritative sources state that **Diisohexyl phthalate** is not used for the production of PVC because it is too volatile. Plasticizers are added to polymers to increase flexibility, durability, and workability by reducing the intermolecular forces between polymer chains. High volatility is an undesirable characteristic for a plasticizer as it leads to its migration out of the polymer matrix over time, resulting in the material becoming brittle and losing its desired properties. This also increases the potential for human and environmental exposure.

Due to its non-use as a polymer plasticizer, there is no specific performance data available for DIHP in this context.

Illustrative Experimental Protocols for Plasticizer Evaluation

For researchers interested in the general evaluation of plasticizers in polymers, the following protocols, often applied to substances like Di(2-ethylhexyl) phthalate (DEHP), can be adapted. It must be emphasized that these are generalized methods and do not imply the suitability of DIHP for such applications.

Protocol: Determination of Plasticizer Migration

This protocol outlines a method to quantify the migration of a plasticizer from a PVC product into a liquid medium.

Objective: To measure the amount of plasticizer that leaches from a polymer sample over time when exposed to a specific liquid.

Materials:

- Plasticized PVC sample of known dimensions and plasticizer concentration.
- Extraction solvent (e.g., hexane, ethanol, or food simulant).
- Glass vials with screw caps.
- Incubator or water bath.
- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Plasticizer standard for calibration.

Methodology:

- **Sample Preparation:** Cut PVC samples into standardized dimensions (e.g., 2x2 cm).
- **Extraction:** Place each PVC sample into a glass vial and add a known volume of the extraction solvent, ensuring the sample is fully submerged.

- Incubation: Seal the vials and incubate at a controlled temperature (e.g., 40°C) for a specified duration (e.g., 24, 48, 72 hours).
- Sample Analysis:
 - After incubation, remove an aliquot of the solvent from the vial.
 - Analyze the aliquot using HPLC to determine the concentration of the leached plasticizer.
 - Prepare a calibration curve using known concentrations of the plasticizer standard to quantify the results.
- Data Reporting: Express the migration results as the amount of plasticizer migrated per unit surface area of the polymer (e.g., $\mu\text{g}/\text{cm}^2$).

Protocol: Evaluation of Mechanical Properties

This protocol describes the testing of mechanical properties of a plasticized polymer.

Objective: To determine the effect of a plasticizer on the flexibility and strength of a polymer.

Materials:

- Polymer sheets prepared with varying concentrations of the plasticizer.
- Universal Testing Machine (UTM) with grips suitable for thin films.
- Specimen cutting die (e.g., dumbbell shape).

Methodology:

- Sample Preparation: Prepare polymer formulations with different weight percentages of the plasticizer (e.g., 20%, 30%, 40%). Process the formulations into thin sheets of uniform thickness.
- Specimen Cutting: Cut test specimens from the sheets using the standardized die.
- Tensile Testing:

- Mount a specimen in the grips of the UTM.
- Apply a tensile load at a constant rate of extension until the specimen fails.
- Record the load and elongation throughout the test.
- Data Analysis: From the stress-strain curve generated, determine the following properties:
 - Tensile Strength: The maximum stress the material can withstand.
 - Elongation at Break: The percentage increase in length at the point of failure.
 - Young's Modulus: A measure of the material's stiffness.

Illustrative Data Presentation

The following tables provide a template for presenting data from plasticizer evaluation studies. The data shown are hypothetical and for illustrative purposes only.

Table 1: Comparative Migration of Plasticizers from PVC into Ethanol (72h at 40°C)

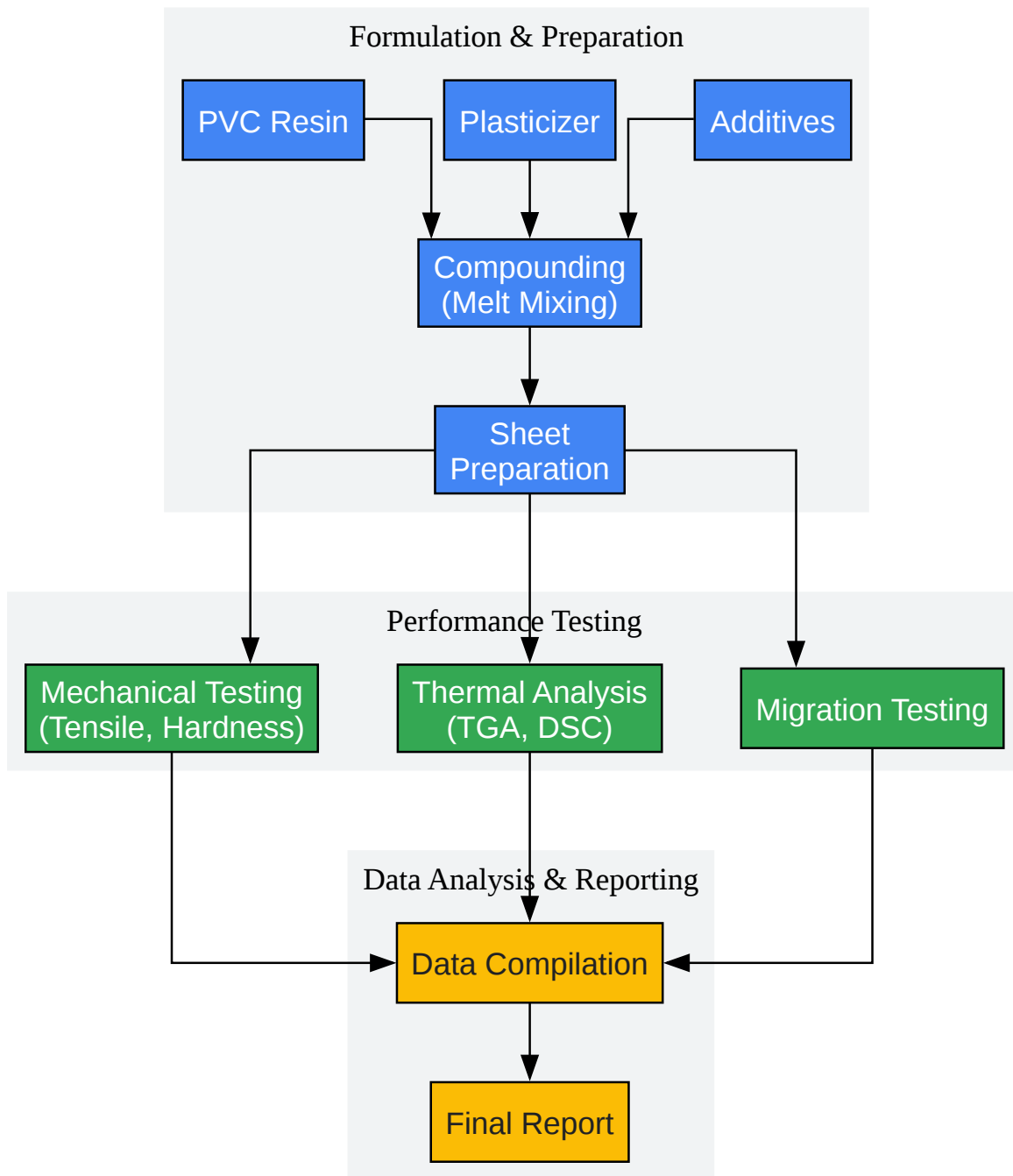
Plasticizer (40 wt%)	Migration (µg/cm²)
Di(2-ethylhexyl) phthalate (DEHP)	15.2
Diisononyl phthalate (DINP)	10.8
Dioctyl terephthalate (DOTP)	5.1

Table 2: Mechanical Properties of PVC with Varying Plasticizer Content

Plasticizer	Concentration (wt%)	Tensile Strength (MPa)	Elongation at Break (%)	Young's Modulus (MPa)
Plasticizer A	20	25.5	250	1200
	30	22.1	350	
	40	18.9	450	
Plasticizer B	20	26.0	230	1350
	30	23.5	320	
	40	20.1	410	

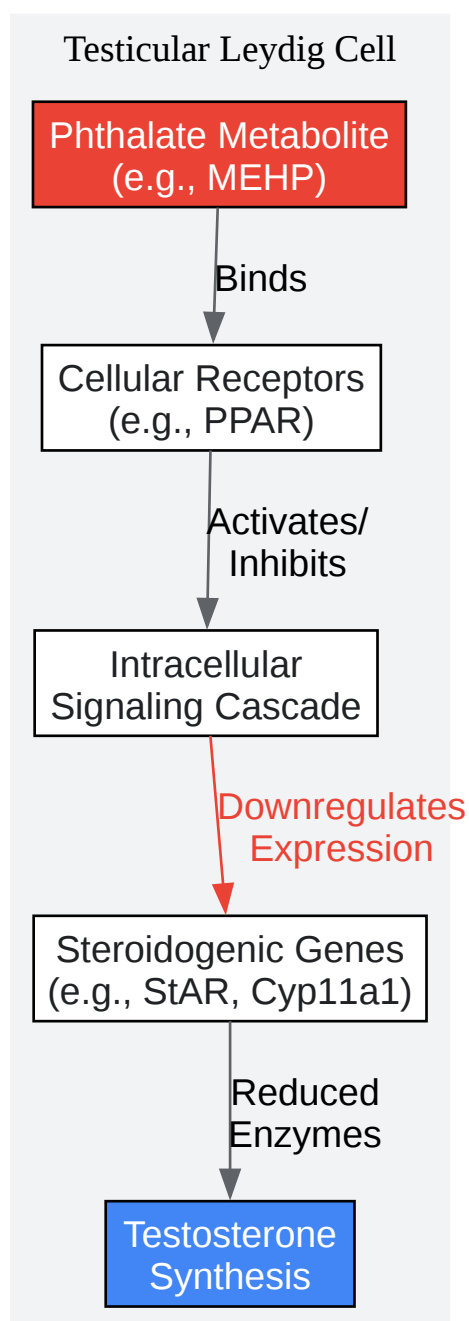
Visualizations

The following diagrams illustrate a typical workflow for plasticizer evaluation and a simplified representation of a signaling pathway affected by toxic phthalates.



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Caption: Workflow for evaluating a novel plasticizer in PVC.



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Caption: Simplified pathway of phthalate-induced reproductive toxicity.

Conclusion

Diisohexyl phthalate is not a viable plasticizer for polymer applications, particularly in PVC, due to its high volatility and significant health concerns. Its classification as a substance of very

high concern and a reproductive toxicant has led to stringent regulatory controls in Europe and the UK. Researchers and professionals in the field should be aware of these restrictions and the unsuitability of DIHP for plasticization. For the development and evaluation of new, safer plasticizers, the generalized protocols and methodologies provided can serve as a foundational guide.

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